

Topic: The Natural Occurrence of Ochratoxin C and Its Epimers in Foodstuff

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Compound of Interest

Compound Name: 3-Epi-Ochratoxin C-d5

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Abstract

Ochratoxins are a group of mycotoxins produced by fungi of the *Aspergillus* and *Penicillium* genera, posing a significant threat to food safety and public health.[1][2] While Ochratoxin A (OTA) is the most studied and regulated member due to its prevalence and potent nephrotoxicity, other forms such as Ochratoxin C (OTC) also occur.[3][4] OTC is the ethyl ester of OTA and is considered a naturally occurring metabolite that can also be formed during food processing.[5][6] Despite its structural similarity and toxic potential, stemming from its in vivo conversion back to OTA, data on the natural occurrence of OTC and its potential epimers in the food supply chain remain remarkably scarce.[7] This technical guide provides a comprehensive overview of the current knowledge on Ochratoxin C, summarizing its formation, known occurrence data, toxicological significance, and detailed analytical methodologies for its detection. The significant data gaps, particularly concerning its epimers and prevalence in common foodstuffs, are highlighted to guide future research priorities.

Introduction to the Ochratoxin Family

The ochratoxin family consists of three main structurally related members: Ochratoxin A (OTA), Ochratoxin B (OTB), and Ochratoxin C (OTC).[4] These mycotoxins are pentaketides derived from a dihydroisocoumarin moiety linked to the amino acid L-phenylalanine.[6]

- Ochratoxin A (OTA): The most abundant and toxic member, characterized by a chlorine atom on the isocoumarin ring.[4] It is a potent nephrotoxin, carcinogen, teratogen, and immunotoxin, and its presence in food is regulated globally.[8][9]

- Ochratoxin B (OTB): The non-chlorinated (dechloro) analogue of OTA.[\[5\]](#)
- Ochratoxin C (OTC): The ethyl ester of OTA.[\[5\]](#)

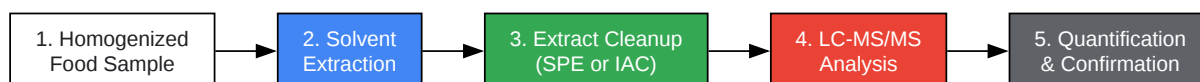
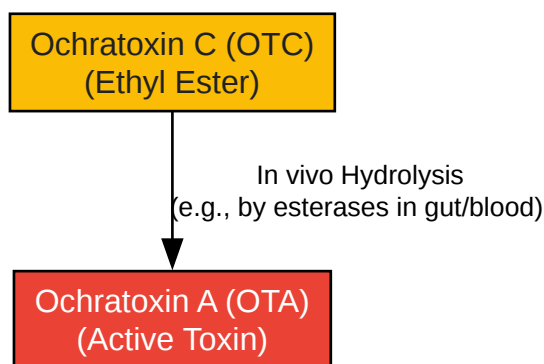
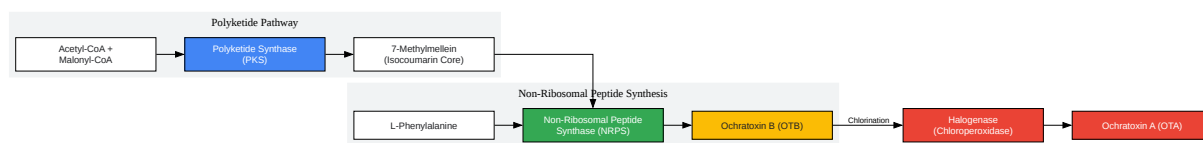
These three forms are often co-produced by the same fungal species.[\[3\]](#) While OTA is the primary focus of food safety monitoring, the presence of OTC is of interest due to its potential contribution to the total toxicological burden.

Biosynthesis and Formation of Ochratoxin C

The biosynthesis of ochratoxins is a complex process involving polyketide synthase (PKS) and non-ribosomal peptide synthetase (NRPS) gene clusters. The proposed pathway primarily leads to OTA, with OTB as a key intermediate.

Fungal Biosynthesis

The generally accepted biosynthetic pathway suggests that OTB is formed first through the condensation of a polyketide-derived isocoumarin core with L-phenylalanine. A dedicated halogenase (chloroperoxidase) then chlorinates OTB at the C5 position to form the more toxic OTA.[\[10\]](#)



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